

Spectral Properties of Direct Red 89 Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: Direct Red 89

Cat. No.: B1173418

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Abstract

Direct Red 89 (C.I. 29185) is a disazo direct dye utilized in various industrial applications. A thorough understanding of its spectral properties in aqueous solutions is crucial for its application, for monitoring its environmental fate, and for its potential use in biomedical research. This technical guide provides a comprehensive overview of the known spectral characteristics of Direct Red 89 in aqueous media. Due to a scarcity of publicly available, specific quantitative data for this particular dye, this guide also outlines detailed experimental protocols for the determination of its key spectral parameters. The phenomena of dye aggregation and solvatochromism, which significantly influence the spectral behavior of azo dyes, are also discussed.

Introduction

Direct Red 89 is a water-soluble anionic dye characterized by the presence of two azo (-N=N-) chromophores.^[1] Its molecular structure, rich in aromatic rings and sulfonate groups, dictates its interaction with light and its behavior in solution. The spectral properties of such dyes are of fundamental importance for colorimetric quantification, photochemical degradation studies, and the development of dye-based analytical methods. This guide aims to consolidate the available information on the spectral properties of Direct Red 89 and to provide a practical framework for its experimental characterization.

Physicochemical Properties

A summary of the key physicochemical properties of Direct Red 89 is presented in Table 1.

Property	Value	Reference
C.I. Name	Direct Red 89	[2]
CAS Number	12217-67-3	[2]
Molecular Formula	C ₄₄ H ₃₂ N ₁₀ Na ₄ O ₁₆ S ₄	[2]
Molecular Weight	1177.0 g/mol	[2]
Appearance	Red powder	[3]
Solubility	Soluble in water	[3]

UV-Visible Absorption Spectroscopy

The color of Direct Red 89 arises from its absorption of light in the visible region of the electromagnetic spectrum. This absorption is attributed to $\pi \rightarrow \pi^*$ electronic transitions within its conjugated system of aromatic rings and azo groups.

Absorption Spectrum and Maximum Wavelength (λ_{\max})

While a definitive, high-resolution UV-Vis spectrum for Direct Red 89 in a neutral aqueous solution is not readily available in the reviewed scientific literature, some sources suggest an absorption maximum (λ_{\max}) in the range of 500-520 nm.[4] The exact λ_{\max} is influenced by factors such as pH, dye concentration, and the presence of other solutes. One study on the biosorption of Direct Red 89 utilized a UV-vis spectrophotometer to determine its concentration, implying a distinct absorption peak.[5]

Molar Absorption Coefficient (ϵ)

The molar absorption coefficient (also known as molar absorptivity or extinction coefficient) is a measure of how strongly a chemical species absorbs light at a given wavelength. There is no readily available, published value for the molar absorption coefficient of Direct Red 89. This value would need to be determined experimentally using the Beer-Lambert law.

Fluorescence Spectroscopy

Many azo dyes exhibit weak fluorescence or are non-fluorescent due to efficient non-radiative decay pathways from the excited state. There is no specific information available in the scientific literature regarding the fluorescence excitation and emission spectra or the fluorescence quantum yield of Direct Red 89. It is plausible that this dye is not significantly fluorescent in aqueous solutions.

Factors Influencing Spectral Properties

Effect of pH

The pH of the aqueous solution can significantly impact the spectral properties of Direct Red 89. The sulfonate groups on the dye molecule are anionic at neutral pH. However, changes in pH can lead to protonation or deprotonation of the amino and hydroxyl groups, which can alter the electronic structure of the chromophore and thus shift the absorption spectrum. For instance, in a strongly acidic medium (strong sulfuric acid), the solution of Direct Red 89 is purple, which turns red upon dilution.[2] The addition of hydrochloric acid to an aqueous solution also results in a red color.[2] Conversely, the addition of a strong base like sodium hydroxide does not cause a significant color change.[2]

Effect of Concentration: Dye Aggregation

In aqueous solutions, dye molecules, particularly those with large planar aromatic structures like Direct Red 89, have a tendency to self-associate and form aggregates (dimers, trimers, etc.). This aggregation is driven by van der Waals forces and hydrophobic interactions. The formation of aggregates often leads to changes in the UV-Vis absorption spectrum. Typically, the formation of H-aggregates (face-to-face stacking) results in a blue-shift (hypsochromic shift) of the main absorption band, while J-aggregates (head-to-tail arrangement) cause a red-shift (bathochromic shift). The extent of aggregation is dependent on the dye concentration, temperature, and ionic strength of the solution.

Experimental Protocols

The following section outlines the detailed methodologies for the experimental determination of the key spectral properties of Direct Red 89.

Preparation of Stock and Working Solutions

Objective: To prepare a concentrated stock solution of Direct Red 89 and a series of dilutions for spectral analysis.

Materials:

- Direct Red 89 powder
- Deionized or distilled water
- Volumetric flasks (e.g., 100 mL, 50 mL, 25 mL, 10 mL)
- Analytical balance
- Pipettes

Procedure:

- Accurately weigh a precise amount of Direct Red 89 powder (e.g., 10 mg) using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add a small amount of deionized water to dissolve the dye completely.
- Once dissolved, fill the flask to the calibration mark with deionized water.
- Stopper the flask and invert it several times to ensure a homogeneous solution. This is the stock solution.
- Prepare a series of working solutions with decreasing concentrations by serial dilution of the stock solution using volumetric flasks and pipettes.

Determination of UV-Visible Absorption Spectrum and λ_{\max}

Objective: To obtain the UV-Visible absorption spectrum of Direct Red 89 in an aqueous solution and determine its wavelength of maximum absorbance (λ_{max}).

Materials:

- UV-Visible spectrophotometer (double beam recommended)
- Quartz or glass cuvettes (1 cm path length)
- A dilute working solution of Direct Red 89
- Deionized water (as a blank)

Procedure:

- Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Set the desired wavelength range for the scan (e.g., 300-800 nm).
- Fill a cuvette with deionized water to serve as the blank. Place it in the reference beam of the spectrophotometer.
- Fill another cuvette with the dilute Direct Red 89 working solution and place it in the sample beam.
- Perform a baseline correction or "zero" the instrument with the blank.
- Acquire the absorption spectrum of the Direct Red 89 solution.
- Identify the wavelength at which the maximum absorbance occurs. This is the λ_{max} .

Determination of Molar Absorption Coefficient (ϵ)

Objective: To determine the molar absorption coefficient of Direct Red 89 at its λ_{max} .

Materials:

- A series of Direct Red 89 solutions of known concentrations

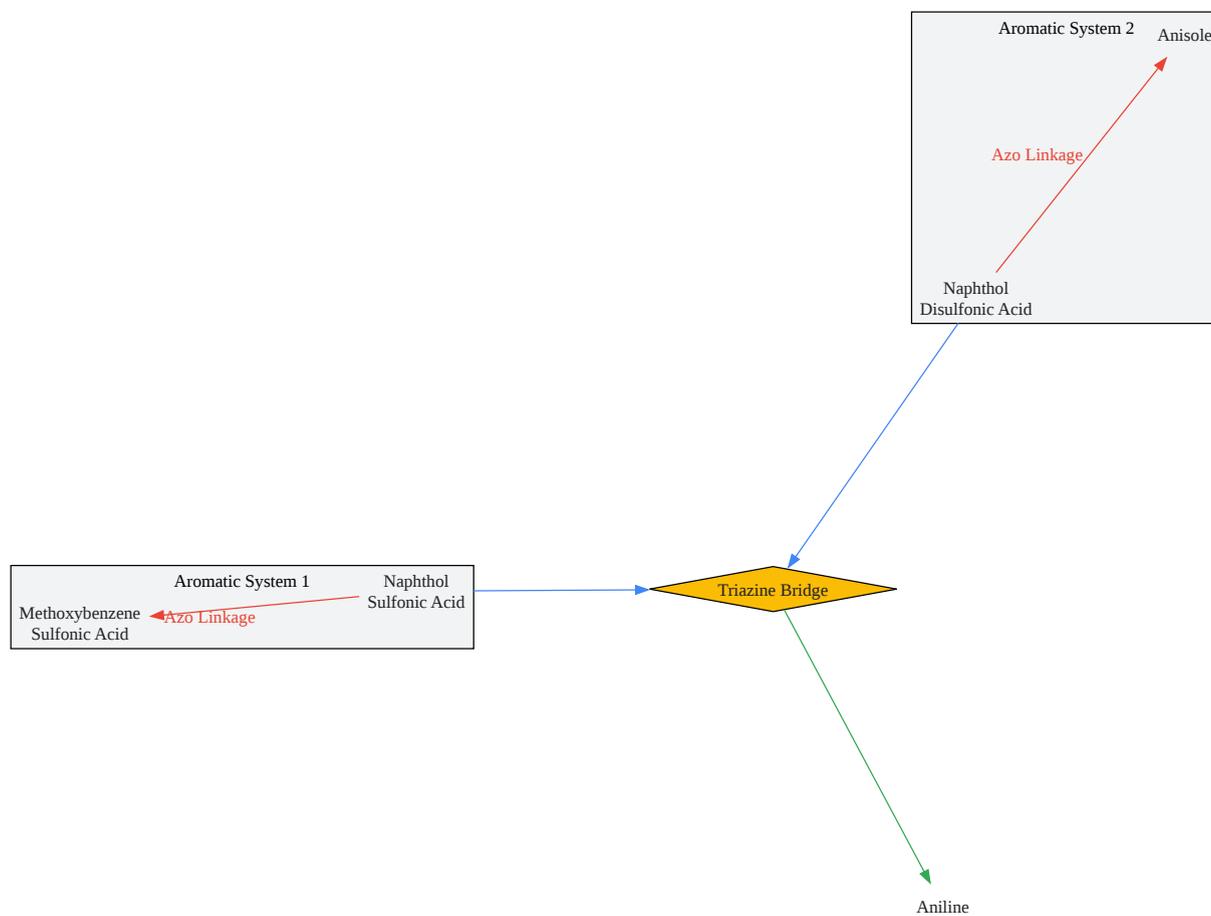
- UV-Visible spectrophotometer
- Cuvettes (1 cm path length)

Procedure:

- Set the spectrophotometer to the predetermined λ_{max} of Direct Red 89.
- Measure the absorbance of each of the prepared standard solutions of known concentration.
- Plot a graph of absorbance versus concentration (in mol/L).
- According to the Beer-Lambert law ($A = \epsilon bc$, where A is absorbance, ϵ is the molar absorption coefficient, b is the path length in cm, and c is the concentration in mol/L), the slope of the resulting linear graph will be equal to the molar absorption coefficient (since the path length, b , is typically 1 cm).
- Perform a linear regression analysis to obtain the equation of the line and the R^2 value to ensure linearity.

Visualizations

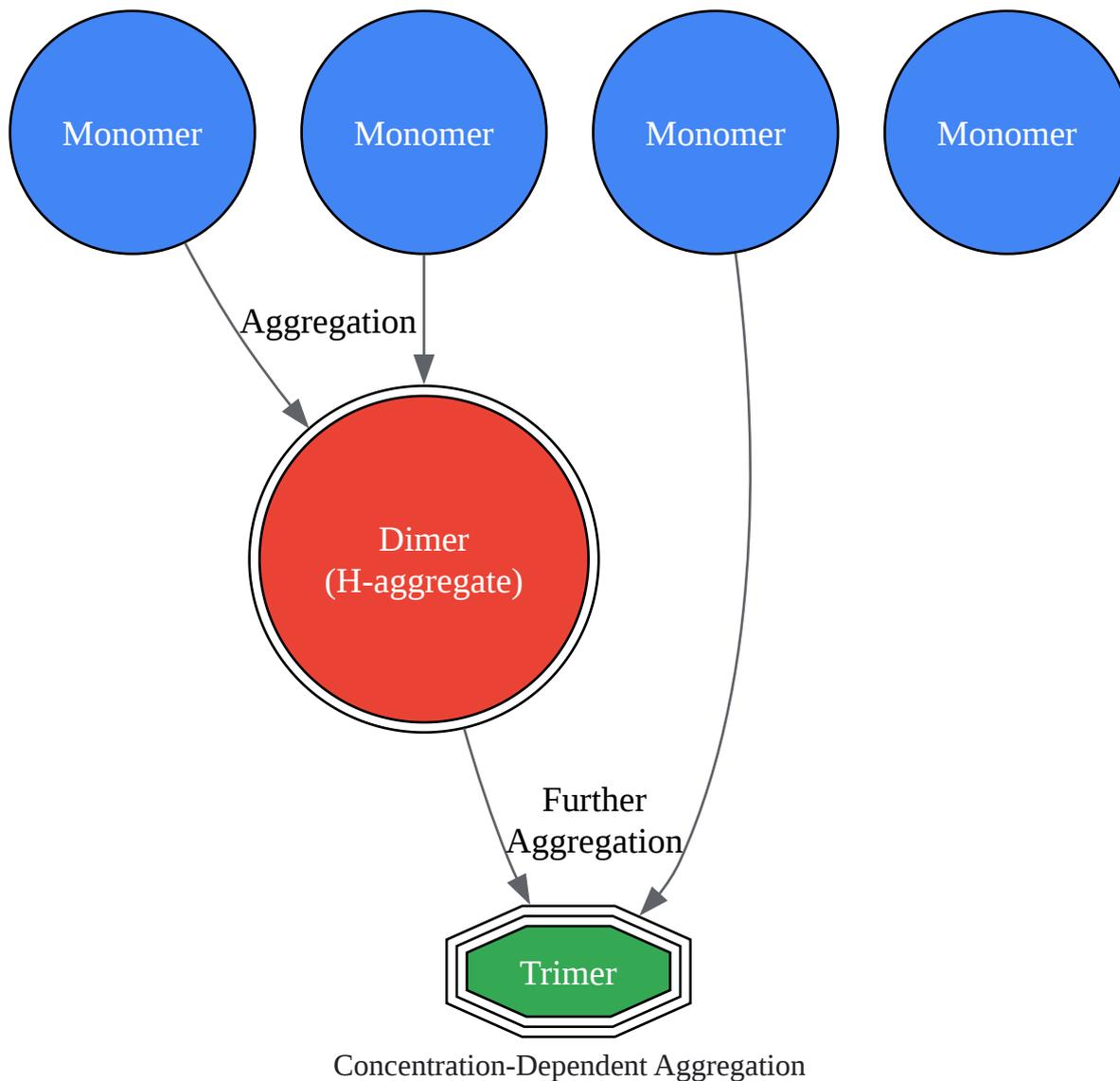
Chemical Structure of Direct Red 89



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Caption: Simplified schematic of the key components of the Direct Red 89 molecule.

Experimental Workflow for Spectral Analysis



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